

Application Notes and Protocols for Ampicillin-Sulbactam In Vitro Susceptibility Testing

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Compound of Interest

Compound Name: *Ampicillin sodium and sulbactam sodium*

CAS No.: *94935-63-4*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of bacterial isolates to ampicillin-sulbactam. The methodologies outlined are based on established standards from regulatory bodies such as the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Ampicillin-sulbactam is a combination antimicrobial agent consisting of the β -lactam antibiotic ampicillin and the β -lactamase inhibitor sulbactam. Sulbactam's primary role is to inactivate β -lactamase enzymes produced by some bacteria, thereby restoring ampicillin's antibacterial activity. Accurate susceptibility testing is crucial for appropriate clinical use and for monitoring the emergence of resistance.

Data Presentation: Interpretive Criteria for Ampicillin-Sulbactam

The following tables summarize the minimum inhibitory concentration (MIC) and disk diffusion zone diameter breakpoints for ampicillin-sulbactam against various organisms. It is recommended to use a 2:1 ratio of ampicillin to sulbactam for susceptibility testing to ensure accurate recognition of its spectrum of activity.^{[1][2]}

Table 1: CLSI MIC Breakpoints (µg/mL) for Ampicillin-Sulbactam

Organism	Susceptible (S)	Intermediate (I)	Resistant (R)
Enterobacteriaceae	≤8/4	16/8	≥32/16
Acinetobacter baumannii	≤8/4	16/8	≥32/16
Haemophilus influenzae	≤8/4	-	-
Staphylococcus spp.	≤8/4	-	-
Anaerobes	≤8/4	16/8	≥32/16
Non-enteric gram-negative bacilli	≤8/4	-	-
Branhamella catarrhalis	≤8/4	-	-

Note: For enterococci, streptococci, and *Listeria monocytogenes*, the ampicillin MIC alone can be used to predict susceptibility to ampicillin-sulbactam based on NCCLS (now CLSI) criteria.

^{[1][2]}

Table 2: CLSI Disk Diffusion Zone Diameter Breakpoints (mm) for Ampicillin-Sulbactam (10/10 µg disk)

Organism	Susceptible (S)	Intermediate (I)	Resistant (R)
Enterobacteriaceae	≥15	12-14	≤11
Acinetobacter spp.	≥15	12-14	≤11
Staphylococcus spp.	≥15	12-14	≤11
Haemophilus spp.	≥20	-	≤19

Table 3: EUCAST Proposed Rapid AST (RAST) Disk Diffusion Breakpoints (mm) for Ampicillin-Sulbactam (Read at 6 hours)

Organism	Susceptible (S)	Area of Technical Uncertainty (ATU)	Resistant (R)
Escherichia coli	≥15	12-14	≤12
Klebsiella pneumoniae	≥13	12	≤12

Source: Proposed breakpoints for Rapid Antimicrobial Susceptibility Testing (RAST) directly from positive blood cultures.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 4: Quality Control (QC) Strains and Expected Ranges

Quality Control Strain	Method	Ampicillin-Sulbactam Concentration/Disk Content	Expected MIC Range (µg/mL) or Zone Diameter (mm)
Escherichia coli ATCC® 35218	Broth Microdilution	2:1 ratio	4/2 - 16/8
Klebsiella pneumoniae ATCC® 700603	Broth Microdilution	2:1 ratio	16/8 - 64/32
Escherichia coli ATCC® 25922	Disk Diffusion	10/10 µg	17 - 22 mm
Staphylococcus aureus ATCC® 25923	Disk Diffusion	10/10 µg	29 - 37 mm
Haemophilus influenzae ATCC® 49247	Disk Diffusion	10/10 µg	13 - 21 mm

Note: QC ranges should be verified against the latest CLSI or EUCAST documents.

Experimental Protocols

Protocol 1: Broth Microdilution Susceptibility Testing

This method determines the Minimum Inhibitory Concentration (MIC) of ampicillin-sulbactam in a liquid medium.

Materials:

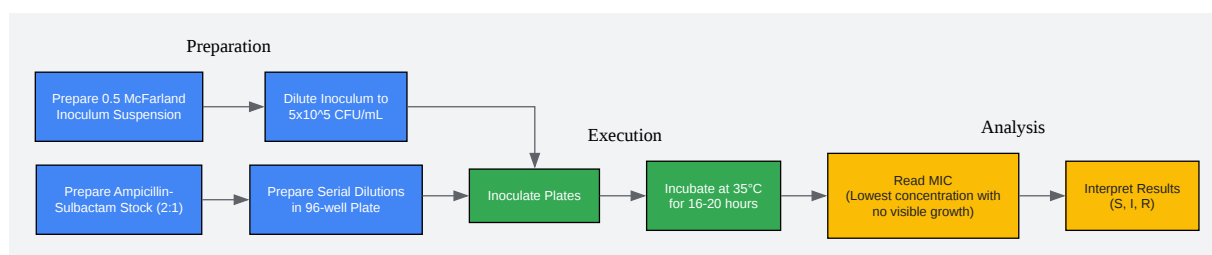
- Ampicillin and Sulbactam analytical grade powders
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Quality control (QC) strains (e.g., E. coli ATCC® 35218)

- Clinical bacterial isolates
- 0.5 McFarland turbidity standard
- Sterile saline or water
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Micropipettes and sterile tips

Procedure:

- Antimicrobial Stock Solution Preparation:
 - Prepare separate stock solutions of ampicillin and sulbactam.
 - For a 2:1 ratio, prepare working solutions where the ampicillin concentration is consistently double that of sulbactam.[6]
- Microtiter Plate Preparation:
 - Perform serial twofold dilutions of the ampicillin-sulbactam combination in CAMHB within the microtiter plates.[6]
 - Each well should contain 100 μL of the diluted antimicrobial solution.[6]
 - Include a growth control well (CAMHB without antibiotic) and a sterility control well (uninoculated CAMHB).
- Inoculum Preparation:
 - From a fresh (18-24 hour) agar plate, select several well-isolated colonies of the test organism.
 - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).[6][7]

- Within 15 minutes, dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well.[6]
- Inoculation and Incubation:
 - Inoculate each well (except the sterility control) with the standardized bacterial suspension.
 - Cover the plates and incubate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.[6][7]
- Reading and Interpretation:
 - Following incubation, visually inspect the plates for bacterial growth.
 - The MIC is the lowest concentration of ampicillin-sulbactam that shows no visible growth.



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Fig 1. Broth Microdilution Workflow

Protocol 2: Disk Diffusion (Kirby-Bauer) Susceptibility Testing

This method assesses the susceptibility of bacteria to ampicillin-sulbactam by measuring the diameter of the zone of growth inhibition around a drug-impregnated disk.

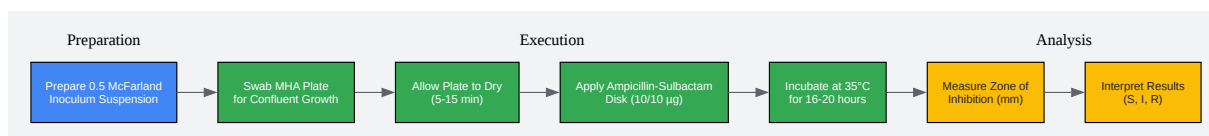
Materials:

- Ampicillin-sulbactam disks (10/10 µg)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)[8]
- QC strains (e.g., E. coli ATCC® 25922)
- Clinical bacterial isolates
- 0.5 McFarland turbidity standard
- Sterile saline
- Sterile cotton swabs
- Incubator (35°C ± 2°C)
- Ruler or caliper

Procedure:

- Inoculum Preparation:
 - Prepare an inoculum suspension in sterile saline with a turbidity equivalent to a 0.5 McFarland standard.[8]
- Plate Inoculation:
 - Within 15 minutes of preparation, dip a sterile cotton swab into the standardized inoculum and remove excess fluid by pressing it against the inside of the tube.
 - Streak the swab evenly over the entire surface of the MHA plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure confluent growth.[9]
 - Allow the plate to dry for 5-15 minutes with the lid in place.[8][9]
- Disk Application:
 - Aseptically apply the ampicillin-sulbactam disk to the surface of the inoculated agar.[9]

- Ensure the disk is in firm contact with the agar.
- Place disks at least 24 mm apart.[9]
- Incubation:
 - Invert the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.[8][9]
- Reading and Interpretation:
 - After incubation, measure the diameter of the zone of complete growth inhibition to the nearest millimeter.
 - Interpret the results as susceptible, intermediate, or resistant based on the zone diameter breakpoints in Table 2.



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Fig 2. Disk Diffusion Workflow

Protocol 3: Gradient Diffusion Susceptibility Testing

This method utilizes a strip with a predefined gradient of ampicillin-sulbactam concentrations to determine the MIC.

Materials:

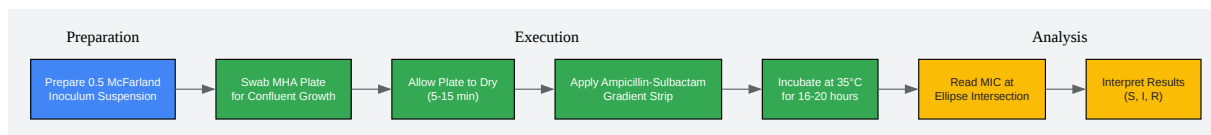
- Ampicillin-sulbactam gradient diffusion strips (e.g., Etest®, MTS™)[7][10]
- Mueller-Hinton Agar (MHA) plates
- QC strains

- Clinical bacterial isolates
- 0.5 McFarland turbidity standard
- Sterile saline
- Sterile cotton swabs
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Plate Inoculation:
 - Prepare a standardized inoculum and inoculate the MHA plate as described in the Disk Diffusion protocol to achieve a confluent lawn of growth.[\[10\]](#)[\[11\]](#)
 - Allow the agar surface to dry for 5-15 minutes.[\[12\]](#)
- Strip Application:
 - Aseptically apply the ampicillin-sulbactam gradient strip to the agar surface with the MIC scale facing upwards.
 - Ensure the entire length of the strip is in contact with the agar.
- Incubation:
 - Invert the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.[\[7\]](#)[\[12\]](#)
- Reading and Interpretation:
 - After incubation, an elliptical zone of inhibition will form around the strip.[\[10\]](#)[\[11\]](#)
 - Read the MIC value at the point where the edge of the inhibition ellipse intersects the MIC scale on the strip.[\[7\]](#)[\[10\]](#)
 - If the intersection falls between two-fold dilutions, round up to the next highest value.[\[7\]](#)

- Interpret the MIC based on the breakpoints provided in Table 1.

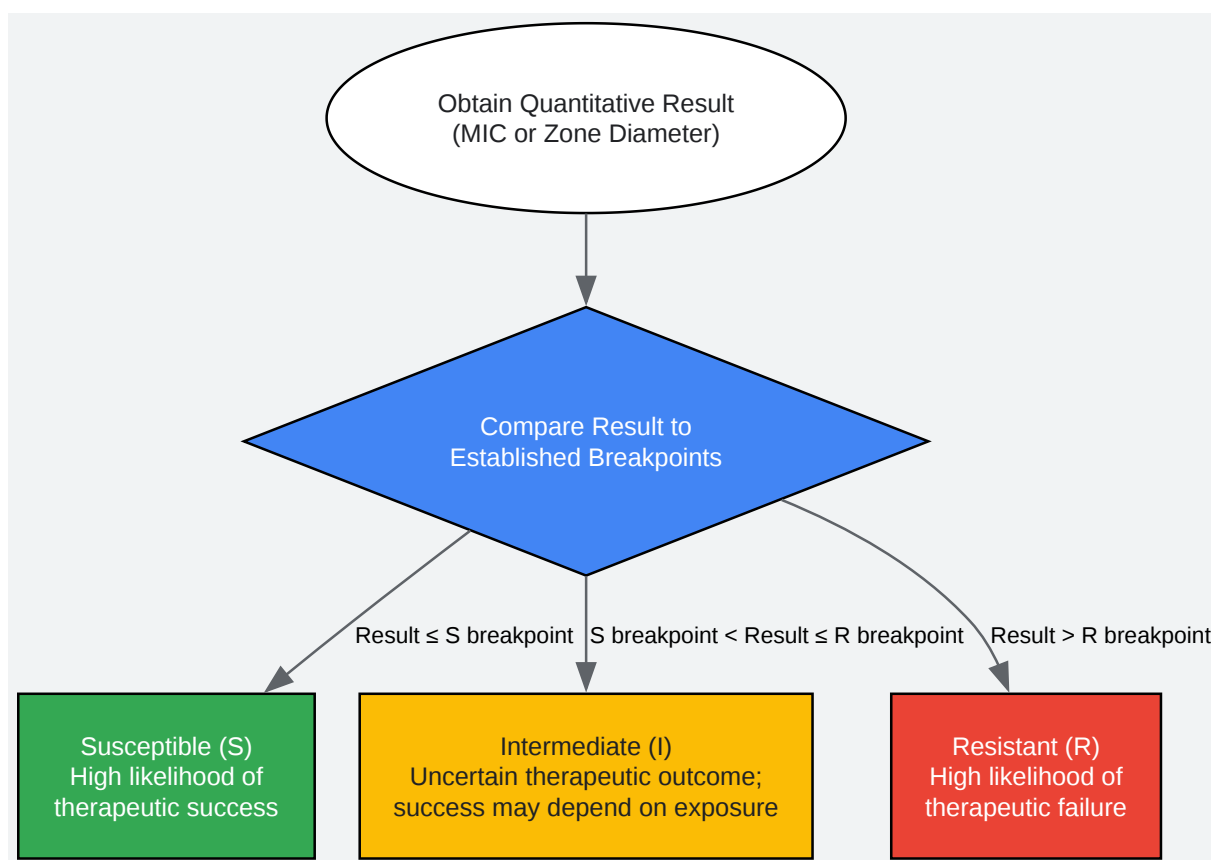


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Fig 3. Gradient Diffusion Workflow

Logical Relationship: Interpretation of Susceptibility Results

The final step in all protocols is the categorization of the bacterial isolate based on the quantitative result (MIC or zone diameter). This interpretation guides clinical decisions and surveillance efforts.



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Fig 4. Interpretation of Results Logic

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